

# avoiding precipitation of EPZ-719 in culture media

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## Compound of Interest

Compound Name: EPZ-719

Cat. No.: B10831913

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## Technical Support Center: EPZ-719

Welcome to the technical support center for **EPZ-719**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals effectively use **EPZ-719** in their experiments and avoid common issues such as precipitation in culture media.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **EPZ-719** stock solutions?

A1: The recommended solvent for preparing **EPZ-719** stock solutions is dimethyl sulfoxide (DMSO). **EPZ-719** is soluble in DMSO at concentrations up to 50 mg/mL (110.97 mM).<sup>[1][2]</sup> For initial solubilization, ultrasonic treatment may be necessary.<sup>[1][2]</sup>

Q2: How should I store **EPZ-719** powder and stock solutions?

A2: Proper storage is crucial to maintain the stability and activity of **EPZ-719**.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
4°C	2 years	
In Solvent (DMSO)	-80°C	6 months
-20°C	1 month	

Table 1: Recommended Storage Conditions for **EPZ-719**.[\[1\]](#)[\[2\]](#)

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the DMSO stock solution into smaller, single-use volumes.

Q3: My **EPZ-719** precipitated out of solution when I diluted my DMSO stock in culture media. What should I do?

A3: Precipitation of **EPZ-719** upon dilution in aqueous solutions like culture media is a common issue due to its low aqueous solubility.[\[3\]](#)[\[4\]](#) Please refer to the detailed Troubleshooting Guide below for a step-by-step protocol to prevent and address this issue.

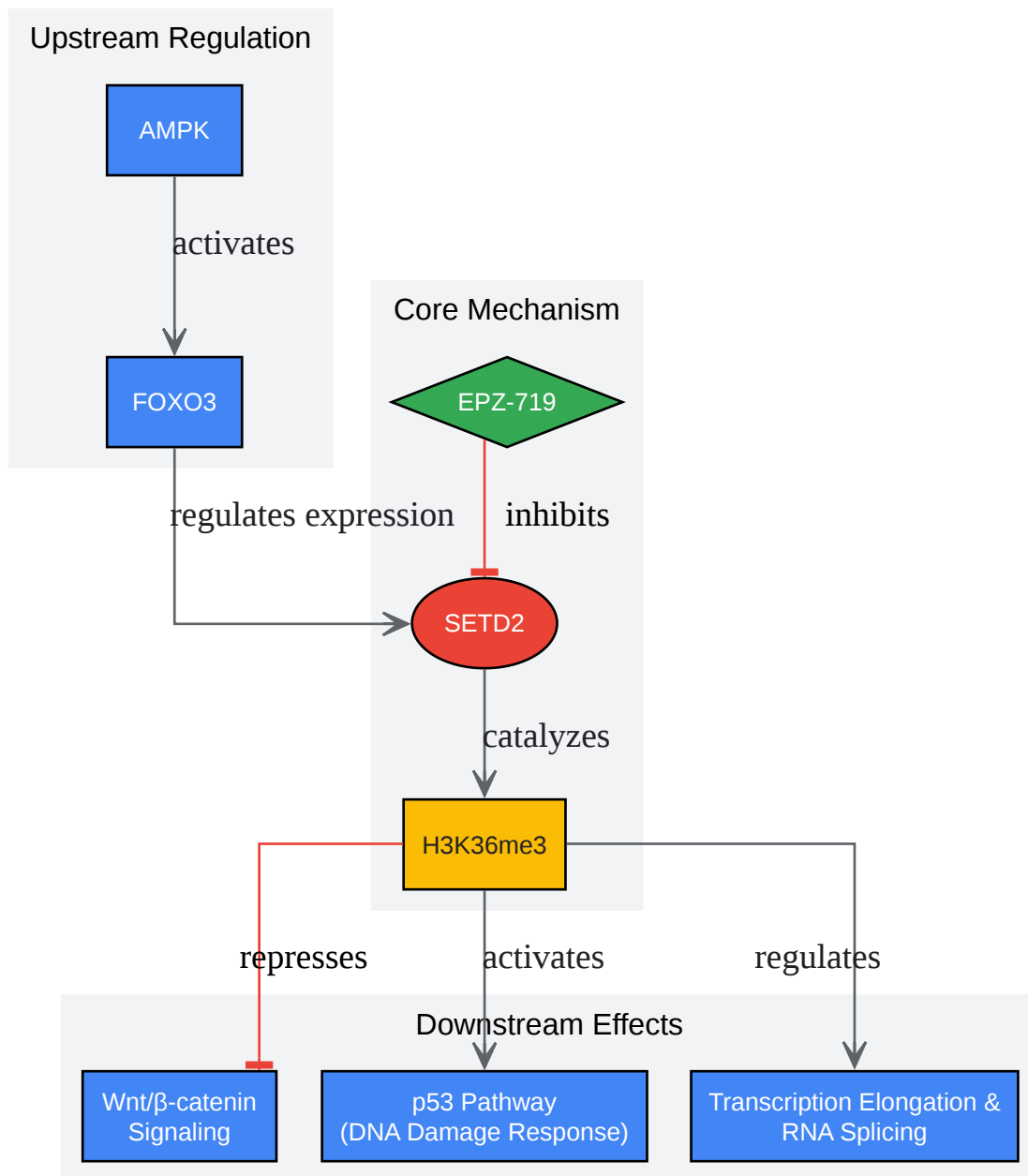
Q4: What is the mechanism of action of **EPZ-719**?

A4: **EPZ-719** is a potent and selective inhibitor of the histone methyltransferase SETD2.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) SETD2 is the sole enzyme responsible for the trimethylation of histone H3 at lysine 36 (H3K36me3), a critical epigenetic mark involved in transcriptional regulation, DNA damage repair, and RNA splicing.[\[3\]](#)[\[4\]](#)

## Signaling Pathway

SETD2 plays a role in several key signaling pathways. Its activity, or lack thereof, can influence pathways such as Wnt/ $\beta$ -catenin, AMPK-FOXO3, and p53 signaling.

## Simplified SETD2 Signaling Interactions

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A diagram of the simplified SETD2 signaling pathway.

## Troubleshooting Guide: Preventing EPZ-719 Precipitation

This guide provides a detailed protocol for preparing and using **EPZ-719** in cell culture to minimize the risk of precipitation.

## Experimental Protocol: Preparation of EPZ-719 Working Solution

### 1. Preparation of High-Concentration Stock Solution in DMSO:

- Start by preparing a high-concentration stock solution of **EPZ-719** in 100% DMSO (e.g., 10 mM).
- If the compound does not dissolve readily, brief sonication in a water bath can be applied. Ensure the vial is tightly capped.

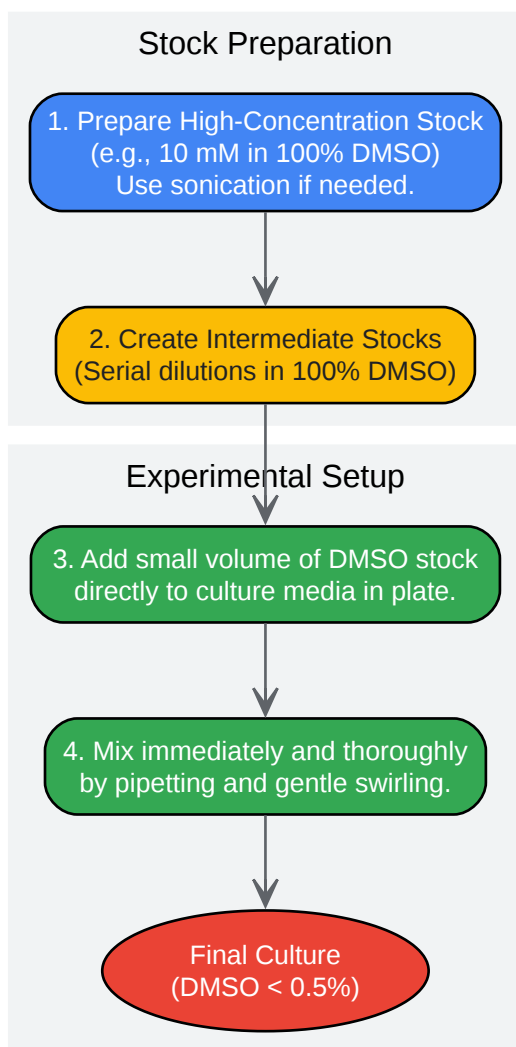
### 2. Intermediate Dilutions in DMSO (if necessary):

- For creating a range of concentrations for your experiment, it is best practice to perform serial dilutions of your high-concentration stock in 100% DMSO to create intermediate stocks. Do not perform initial serial dilutions directly in culture media.

### 3. Final Dilution into Culture Media:

- The final concentration of DMSO in the culture media should be kept as low as possible, ideally below 0.5%, to avoid cellular toxicity. A final concentration of 0.1% DMSO is commonly used and well-tolerated by most cell lines.
- To achieve this, your DMSO stock (or intermediate stock) should be at least 200 to 1000 times more concentrated than your desired final concentration in the media.
- **Crucial Step:** Add the small volume of the DMSO stock directly to the culture media in the well or plate containing your cells. Pipette up and down immediately and gently swirl the plate to ensure rapid and thorough mixing. Avoid adding the DMSO stock to a large volume of media in a conical tube and then aliquoting, as this can increase the chances of precipitation.

Workflow for Preparing Working Concentrations:



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